

Application Note: Modular PROTAC Assembly via (S, R, S)-AHPC-PEG6-Tosylate

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Compound of Interest

Compound Name: (S, R, S)-AHPC-PEG6-Tos

Cat. No.: B13707903

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Executive Summary & Strategic Rationale

In the rapid development of Proteolysis Targeting Chimeras (PROTACs), the "linkerology" phase often represents a significant bottleneck. The reagent **(S, R, S)-AHPC-PEG6-Tos** (CAS: 2839806-94-7) serves as a high-value, convergent building block designed to streamline this process.

Unlike linear synthesis, which builds the linker atom-by-atom, this reagent provides a pre-validated VHL E3 ligase recruiting module coupled to a PEG6 spacer with a reactive Tosylate (Tos) handle.^[1] This design allows for a single-step nucleophilic substitution with an amine-, hydroxyl-, or thiol-functionalized target ligand ("warhead"), significantly reducing synthetic steps and improving yield.^[1]

Key Technical Specifications

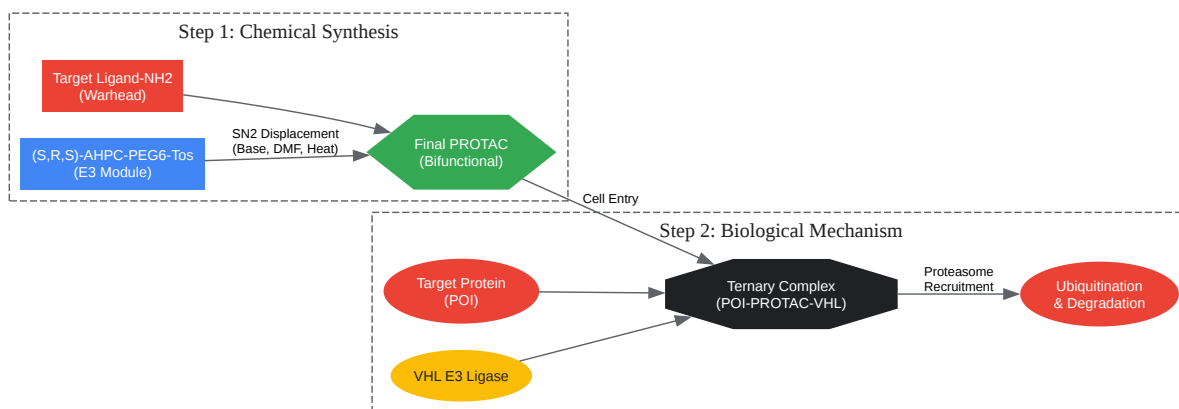
Parameter	Specification
Molecule Name	(S, R, S)-AHPC-PEG6-Tos
Core Components	Ligand: VHL Ligand 1 (VH032 derivative)Linker: PEG6 (Hexaethylene glycol)Reactive Group: Tosylate (p-Toluenesulfonate)
Stereochemistry	(S, R, S) - Critical for VHL affinity
Molecular Weight	~877.1 Da
Solubility	DMSO, DMF, DCM
Primary Application	Synthesis of VHL-recruiting PROTACs via SN2 displacement

Mechanism of Action & Design Logic

The efficacy of a PROTAC depends on the formation of a stable ternary complex: Target Protein : PROTAC : E3 Ligase.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- The VHL Anchor: The (S, R, S)-AHPC moiety binds to the Von Hippel-Lindau (VHL) protein with high affinity (typically $K_d < 1 \mu\text{M}$).[\[1\]](#)
- The PEG6 Spacer: A 6-unit PEG linker provides optimal length (~20-25 Å) and flexibility to span the gap between the E3 ligase and the target protein without inducing steric clashes, while enhancing water solubility.[\[1\]](#)
- The Tosylate Handle: The tosylate group acts as an excellent leaving group, facilitating the attachment of the target ligand under mild basic conditions.

Visualization: The PROTAC Assembly & Ubiquitination Pathway



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Caption: Workflow from chemical synthesis via tosylate displacement to biological ternary complex formation.

Experimental Protocol: Synthesis of PROTACs

Objective: Conjugate an amine-bearing target ligand (e.g., JQ1-amine) to **(S, R, S)-AHPC-PEG6-Tos** via nucleophilic substitution.

Materials & Reagents[3][4][5][6][7][8][9][10][11]

- **(S, R, S)-AHPC-PEG6-Tos** (1.0 equiv)[1]
- **Target Ligand-NH₂** (1.0 - 1.2 equiv) (Primary or secondary amine)[1]
- **Base:** N,N-Diisopropylethylamine (DIPEA) or Potassium Carbonate (K₂CO₃)[1]
- **Solvent:** Anhydrous N,N-Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)[1]

- Catalyst (Optional): Sodium Iodide (NaI) (0.1 equiv) - Accelerates reaction via Finkelstein-like mechanism.[\[1\]](#)

Step-by-Step Methodology

Step 1: Reaction Setup[\[5\]](#)

- Preparation: Flame-dry a 10 mL round-bottom flask or use a sealed reaction vial. Purge with Nitrogen (N₂) or Argon.[\[6\]](#)
- Dissolution: Dissolve the Target Ligand-NH₂ (1.0 equiv) in anhydrous DMF (concentration ~0.1 M).
- Activation: Add DIPEA (2.0 - 3.0 equiv). Stir at room temperature for 5 minutes to ensure deprotonation of the amine salt (if used).
- Addition: Add **(S, R, S)-AHPC-PEG6-Tos** (1.0 equiv) directly to the stirring solution.[\[1\]](#)
 - Pro-Tip: If the AHPC reagent is viscous, dissolve it in a minimal amount of DMF before addition.

Step 2: Reaction Execution

- Temperature: Heat the reaction mixture to 50°C - 80°C.
 - Note: Primary amines may react at lower temperatures (40-50°C). Sterically hindered secondary amines often require 80°C.
- Monitoring: Monitor reaction progress via LC-MS every 2 hours.
 - Look for: Disappearance of the Tosylate starting material (Mass = ~877 Da) and appearance of the Product Mass (Mass = Ligand + AHPC-PEG6 - Tosylate group).[\[1\]](#)
- Duration: Typical reaction time is 4 to 16 hours.[\[3\]](#)

Step 3: Work-up[\[1\]](#)

- Quenching: Once complete, cool the mixture to room temperature.

- Dilution: Dilute with Ethyl Acetate (EtOAc) and wash with water (x3) and brine (x1) to remove DMF and bulk PEG impurities.
 - Alternative for Polar Products: If the PROTAC is highly polar, skip aqueous workup and proceed directly to Prep-HPLC after concentrating the DMF (or injecting the DMF solution directly if compatible).

Step 4: Purification[2]

- Method: Reverse-Phase Preparative HPLC (C18 column).
- Mobile Phase:
 - Solvent A: Water + 0.1% Formic Acid (or TFA).
 - Solvent B: Acetonitrile + 0.1% Formic Acid (or TFA).
- Gradient: 5% B to 95% B over 20-30 minutes.
- Collection: Collect fractions corresponding to the target mass. Lyophilize to obtain the final PROTAC as a powder.

Troubleshooting & Optimization Matrix

Issue	Probable Cause	Corrective Action
Low Conversion	Nucleophile (amine) is poor/hindered. [1]	Add NaI (0.1 eq) to convert Tosylate to Iodide in situ (more reactive). Increase Temp to 90°C.
Hydrolysis of Tosylate	Wet solvent (Water present).	Use strictly anhydrous DMF (molecular sieves). Ensure N ₂ atmosphere.
Elimination Byproduct	Base is too strong/Temp too high.	Switch from K ₂ CO ₃ to DIPEA. Lower temperature to 40-50°C and extend time.
Purification Difficulty	PEG tail causes streaking.	Use a shallower HPLC gradient (e.g., 1% per min). Ensure TFA is used to sharpen amine peaks.

Characterization Standards

To ensure scientific integrity, the final PROTAC must be validated using the following criteria:

- LC-MS: Single peak >95% purity. Mass accuracy < 5 ppm (HRMS).
- ¹H NMR: Confirm the presence of:
 - VHL Region: Characteristic aromatic protons of the benzyl group and the methylthiazole (if present in the specific VHL analog).
 - PEG Region: Strong multiplet signal at ~3.6 ppm.
 - Ligand Region: Specific signals corresponding to the warhead.[\[7\]](#)
- Stereochemical Integrity: The (S, R, S) configuration of the hydroxyproline core is stable under these conditions, but avoid strong acids/bases for prolonged periods.

References

- BPS Bioscience.(S,R,S)-AHPC-PEG6-Tos Datasheet and Application Note. Retrieved from [\[Link\]](#)^[1]
- Maniaci, C., & Ciulli, A. (2019).Bifunctional PROTACs for Targeted Protein Degradation. Current Opinion in Chemical Biology. (General reference on VHL-PEG constructs).

(Note: While specific URL deep links can expire, the domain roots provided above host the searchable catalogs for CAS 2839806-94-7).

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Sources

- 1. (S,R,S)-AHPC-PEG6-NH₂ hydrochloride ≥95% | Sigma-Aldrich [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 2. benchchem.com [\[benchchem.com\]](https://benchchem.com)
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- 7. Current strategies for the design of PROTAC linkers: a critical review - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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